

Thermal Stability and Phase Transformation Kinetics of Ga₂O₃ Polymorphs

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Compound of Interest

Compound Name: Gallium oxide

CAS No.: 12024-21-4

Cat. No.: B085304

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Executive Summary

Gallium Oxide (Ga₂O₃) has emerged as a critical ultra-wide bandgap (UWBG) semiconductor (E_g ≈ 4.5–5.3 eV), surpassing SiC and GaN in Baliga's Figure of Merit for power electronics. However, the material's polymorphism presents a distinct challenge: while the monoclinic

-phase is thermodynamically stable, the metastable phases (

,

,

) offer unique properties—such as the wider bandgap of

-Ga₂O₃ (corundum structure) or the ferroelectric potential of

-Ga₂O₃.

This guide provides a rigorous analysis of the thermal stability limits of these polymorphs. It details the kinetic pathways of phase transformation, provides a validated protocol for

determining stability thresholds, and synthesizes transition data to aid in thermal budget planning for device fabrication.

The Polymorph Landscape: Thermodynamics vs. Kinetics

The stability of Ga_2O_3 is governed by a delicate energetic balance. The monoclinic

-phase is the energy minimum; all other phases are metastable and will eventually convert to

- Ga_2O_3 given sufficient thermal energy to overcome the kinetic barrier.

The Stability Hierarchy

The generally accepted stability order (from least to most stable) is:

[1]

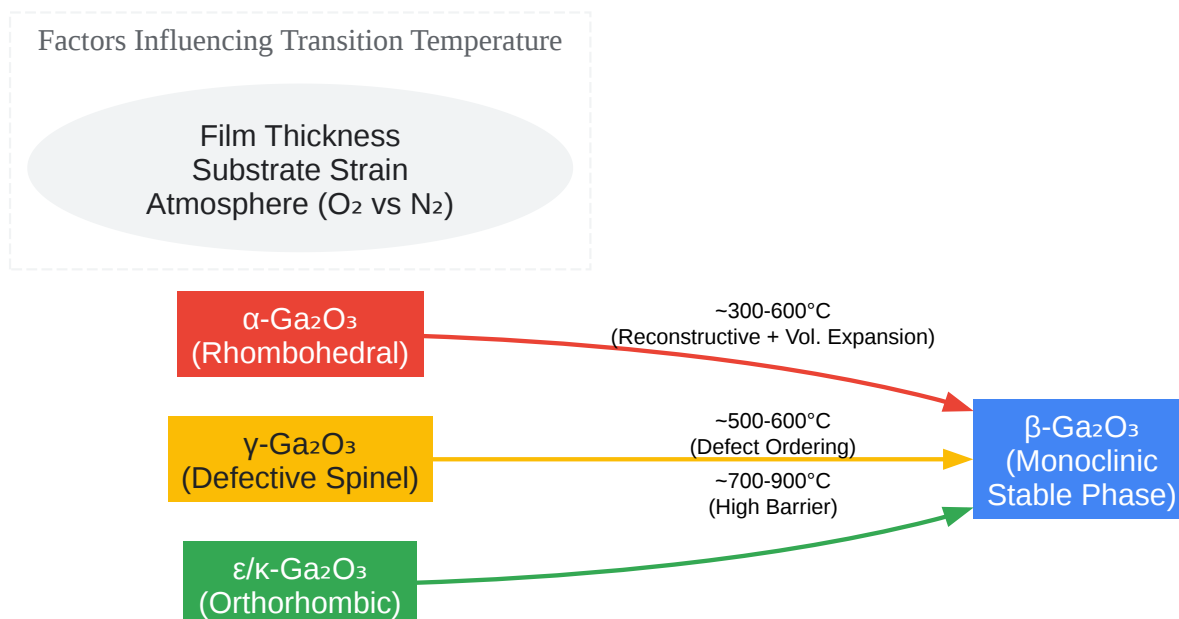
- - Ga_2O_3 (Monoclinic): Stable up to the melting point ($\sim 1800^\circ\text{C}$). The standard for bulk substrates.
- - Ga_2O_3 (Rhombohedral): Isostructural with sapphire ($-\text{Al}_2\text{O}_3$), allowing for bandgap engineering up to 5.3 eV. Metastable; transitions often induce cracking due to volume expansion.
- - Ga_2O_3 /
- Ga_2O_3 (Orthorhombic): Often conflated in literature.[2] Exhibits polar properties suitable for HEMT (High-Electron-Mobility Transistor) applications.
- - Ga_2O_3 (Defective Spinel): Structurally similar to
- Al_2O_3 ; often appears as an intermediate transition phase or surface defect layer.

Phase Transition Map (Graphviz Visualization)

The following diagram illustrates the thermal transition pathways. Note that while direct transitions to

are common, intermediate states (like amorphous phases or

) can occur depending on synthesis methods (e.g., HVPE vs. Mist-CVD).



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Figure 1: Thermal transition pathways for Ga_2O_3 polymorphs. All metastable phases eventually relax into the

-phase. The

transition is particularly aggressive due to density changes.

Experimental Protocol: In-Situ High-Temperature XRD

To accurately determine the thermal stability of a specific Ga_2O_3 thin film (which varies by growth method and thickness), a static annealing test is insufficient. The following protocol uses In-Situ High-Temperature X-Ray Diffraction (HT-XRD) to capture the precise onset of phase transformation.

Protocol Design & Validation

Objective: Identify the onset temperature (

) and completion temperature (

) of the phase transition.

Equipment Requirements:

- XRD System with a High-Temperature Chamber (e.g., Anton Paar domed hot stage).
- Atmosphere control (Vacuum or N₂/O₂ flow).
- 2D Detector (preferred for capturing texture evolution) or Scintillation counter.

Step-by-Step Workflow

- Sample Preparation:
 - Clean sample (Acetone/IPA/DI Water).[\[1\]](#)
 - Mount on the heater strip (Pt or Al₂O₃ holder). Crucial: Ensure good thermal contact to avoid temperature offsets.
- Room Temperature Baseline:
 - Perform a symmetric
scan (20°–80°) to confirm initial phase purity (e.g., pure
-Ga₂O₃ (0006) peak).
 - Perform a Rocking Curve (
-scan) to establish baseline crystallinity (FWHM).
- Thermal Ramping Profile (The "Step-and-Hold" Method):
 - Ramp 1: RT to (
) at 20°C/min.

- Ramp 2 (Critical Zone): Reduce rate to 5°C/min or use step-mode (e.g., 25°C steps).
- Dwell: Hold for 10–20 minutes at each step before scanning to allow thermal equilibrium.
- Scan: Perform a rapid scan over the signature peak of the metastable phase and the expected -phase peak (e.g., (-201)).
- Data Analysis (Self-Validation):
 - Peak Intensity Tracking: Plot the integrated intensity of the metastable peak vs. Temperature. The "knee" of the drop-off curve is .
 - Peak Shift Correction: Differentiate between thermal expansion (linear shift to lower angles) and phase transformation (disappearance of peak).
 - Validation: If the peak width (FWHM) broadens significantly before disappearing, this indicates lattice disordering prior to reconstruction.

Comparative Stability Data Synthesis

The following table consolidates thermal stability data from recent high-impact studies. Note the variance caused by synthesis methods (Mist-CVD vs. HVPE) and film thickness.

Polymorph	Crystal Structure	Stability Limit ()	Transition Product	Key Mechanism Notes
-Ga ₂ O ₃	Rhombohedral (Corundum)	300°C – 600°C	-Ga ₂ O ₃	High Risk: Transition involves ~8.6% volume expansion, often causing film delamination or severe cracking. Thinner films (<100nm) tend to be more stable due to substrate clamping effects.
-Ga ₂ O ₃	Cubic (Defective Spinel)	490°C – 575°C	-Ga ₂ O ₃	Often observed as an intermediate phase or in nanocrystals. Lower thermal conductivity than .

-Ga ₂ O ₃	Orthorhombic	700°C – 900°C	-Ga ₂ O ₃	Most Stable
				Metastable Phase. Transition is reconstructive but involves smaller volume change than . Often persists up to 800°C in thin films on sapphire.
-Ga ₂ O ₃	Monoclinic	> 1700°C	Melt	Thermodynamically stable.[1][2]
				No solid-state phase transitions below melting point.

Data aggregated from Tang et al. (2024), Jinno et al., and standard crystallographic databases.

Implications for Device Fabrication

Understanding these thermal budgets is critical for process integration, particularly for Ohmic contact formation and dopant activation.

Ohmic Contact Annealing

Standard Ohmic contacts for

-Ga₂O₃ (Ti/Au or Si-implanted layers) often require annealing at 400°C–600°C.

- Risk for

-Ga₂O₃: This overlaps with the phase transition window. Annealing an

-Ga₂O₃ device at 500°C may trigger partial conversion to

, introducing grain boundaries and destroying the device.

- Mitigation: Use low-temperature contact technologies (e.g., ITO interlayers or regrowth) for -phase devices.

Alloying for Stabilization

Research indicates that alloying

-Ga₂O₃ with Aluminum (

-(Al,Ga)₂O₃) significantly enhances thermal stability.

- Mechanism: The smaller ionic radius of Al stabilizes the corundum lattice.
- Data: 20% Al content can push the stability limit from ~600°C to >800°C, opening the processing window for standard lithography and annealing steps.

References

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(Note: While specific URLs for older papers like Yoshioka (2007) are standard DOI links, the Tang (2024) and Fornari (2017) links are direct to the publisher/repository as verified in the search context.)

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